

MOTS-c Peptide Technical Support Center

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Compound of Interest

Compound Name: MOTS-c(Human) Acetate

Cat. No.: B15615933

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with MOTS-c peptide.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized MOTS-c peptide?

The choice of solvent depends on the intended application. For most in vitro cell-based assays, sterile, HPLC-grade water or a slightly acidic buffer is recommended. For short-term in vitro work, bacteriostatic water may be used.

- **Sterile Water (18MΩ-cm):** It is recommended to reconstitute MOTS-c in sterile water to a concentration of not less than 100 µg/ml.[1] One datasheet indicates a solubility of up to 6.25 mg/mL in water, though ultrasonic assistance may be needed.[2]
- **Slightly Acidic Buffers:** For optimal solubility, 0.1% acetic acid in sterile water is recommended, which creates a pH of approximately 3.5-4.0.[3] General peptide solubility guidelines suggest that if a peptide with a net positive charge (MOTS-c has a net positive charge) does not dissolve in water, a 10-30% acetic acid solution can be tried.[4]

- Bacteriostatic Water (BAC Water): This contains 0.9% benzyl alcohol and is often used for subcutaneous injection protocols.[5][6] It can be used for short-term in vitro work (less than 72 hours).[3]
- DMSO: For highly hydrophobic peptides, DMSO can be used, followed by dilution in an aqueous buffer.[3][4] MOTS-c is soluble in DMSO at up to 4 mg/mL with the help of sonication.[2]

Q2: My MOTS-c solution appears cloudy or has particulates after reconstitution. What should I do?

Cloudiness or the appearance of particulates can occur, but it can often be resolved.

- Transient Opalescence: MOTS-c may form a transient opalescence (milky or cloudy appearance) immediately after adding the solvent. This is often normal. Allow the vial to sit at room temperature for 5-10 minutes with gentle swirling. Do not vortex or shake vigorously.[3]
- Sonication: If cloudiness persists, a brief sonication in an ice-water bath (10-15 second bursts) can aid dissolution.[2][3] This is particularly helpful when aiming for higher concentrations in water or DMSO.[2]
- Check for Aggregation: If particulates do not dissolve with gentle methods, it could indicate peptide aggregation. Peptides with a high proportion of hydrophobic amino acids are prone to aggregation.[7] Using a slightly acidic solvent like 0.1% acetic acid can help prevent this. [3]

Q3: What is the best way to store MOTS-c before and after reconstitution?

Proper storage is critical to maintain the peptide's stability and integrity.

- Lyophilized Powder: Store lyophilized MOTS-c desiccated and frozen at -20°C or below for long-term storage (stable for years).[1][8] It can be stable for up to 3 weeks at room temperature, allowing for shipping without cooling measures.[1][9]
- Reconstituted Solution:

- Short-term: Store at 2-8°C (refrigerated) for up to 30 days.[8][10] Some sources recommend a shorter window of 2-7 days for optimal potency.[1][5]
- Long-term: For storage longer than a month, it is highly recommended to aliquot the reconstituted solution into single-use, low-binding microtubes, flash-freeze them (e.g., in liquid nitrogen or a dry ice/ethanol bath), and store at -20°C or below.[1][3][10]
- Avoid Repeated Freeze-Thaw Cycles: This is crucial as it can degrade the peptide.[1][10]

Q4: How long is reconstituted MOTS-c stable?

Recent studies have shown that MOTS-c is more stable in solution than previously thought. A study using High-Resolution Mass Spectrometry (HRMS) found no significant degradation of MOTS-c in HPLC-grade water over a 30-day period when stored at 4°C and 37°C.[10][11] Another stability study showed a purity decrease of only 0.15% after 14 days and 1.35% after 30 days when stored under refrigeration.[12] However, for ensuring maximum potency in sensitive experiments, using the solution within 7 days of reconstitution when stored at 2-8°C is a safe practice.[5]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
<p>Peptide will not dissolve in sterile water.</p>	<p>Hydrophobicity/Net Charge: MOTS-c has several hydrophobic residues and a net positive charge. At neutral pH, it may not be fully soluble, especially at higher concentrations.[7]</p>	<p>1. Add Acid: Add a small amount of 10% acetic acid solution to the vial and gently swirl.[4] 2. Use an alternative solvent: Reconstitute a new vial using 0.1% acetic acid in sterile water for better solubility.[3] 3. Sonication: Use brief bursts of sonication in a cool water bath.[2][3]</p>
<p>Solution is clear at first but forms a gel or precipitate over time.</p>	<p>Aggregation: The peptide may be aggregating in solution. This can be influenced by pH, temperature, and concentration.[7]</p>	<p>1. Verify Storage: Ensure the solution is stored at the correct temperature (2-8°C for short-term, -20°C for long-term).[1] 2. Check pH: The pH of the solution may be at or near the peptide's isoelectric point (pI), where solubility is lowest.[7] Using a buffered or slightly acidic solution can prevent this. 3. Lower Concentration: Try working with a lower stock concentration.</p>
<p>Inconsistent experimental results.</p>	<p>Peptide Degradation: Improper handling or storage may have led to peptide degradation. This could be due to repeated freeze-thaw cycles or extended storage at room temperature. [1][10]</p>	<p>1. Use Fresh Aliquots: Always use a fresh, single-use aliquot for each experiment to avoid contamination and degradation from freeze-thaw cycles.[3] 2. Follow Reconstitution Protocol: Ensure the peptide was reconstituted gently (no vigorous shaking) and with the correct, high-purity solvent.[5] [6] 3. Confirm Purity: If possible, verify the purity of a</p>

new batch via HPLC. A Certificate of Analysis should provide initial purity data.[3]

Quantitative Data Summary

MOTS-c Solubility

Solvent	Concentration	Conditions	Source(s)
Sterile Water (18MΩ-cm)	≥ 100 µg/mL	Recommended minimum concentration.	[1]
H ₂ O	6.25 mg/mL (2.80 mM)	Requires ultrasonic treatment.	[2]
DMSO	4 mg/mL (1.79 mM)	Requires ultrasonic treatment.	[2]
0.1% Acetic Acid in Sterile Water	Not specified	Optimal for cell culture assays.	[3]
Bacteriostatic Water	~3.33 mg/mL (from 10mg vial in 3.0 mL)	Standard for injection protocols.	[5]

Reconstituted MOTS-c Stability

Storage Temperature	Duration	Purity Change	Source(s)
4°C	30 Days	No significant degradation detected by HRMS.	[10][11]
1.6–3.3°C	7 Days	+0.04%	[12]
1.6–3.3°C	14 Days	-0.15%	[12]
1.6–3.3°C	30 Days	-1.35%	[12]

Experimental Protocols

Protocol: Solubility Testing of MOTS-c

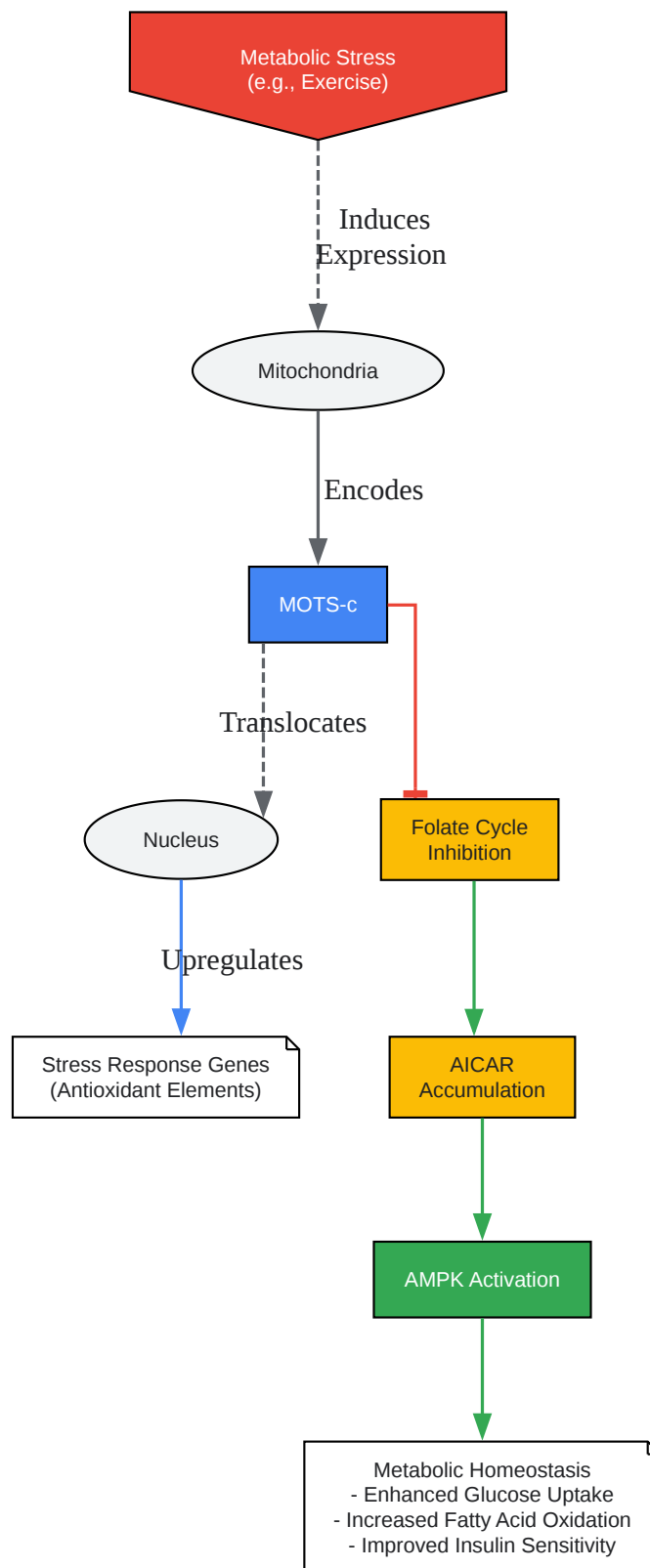
This protocol outlines a method to determine the optimal solvent for your specific batch of MOTS-c peptide.

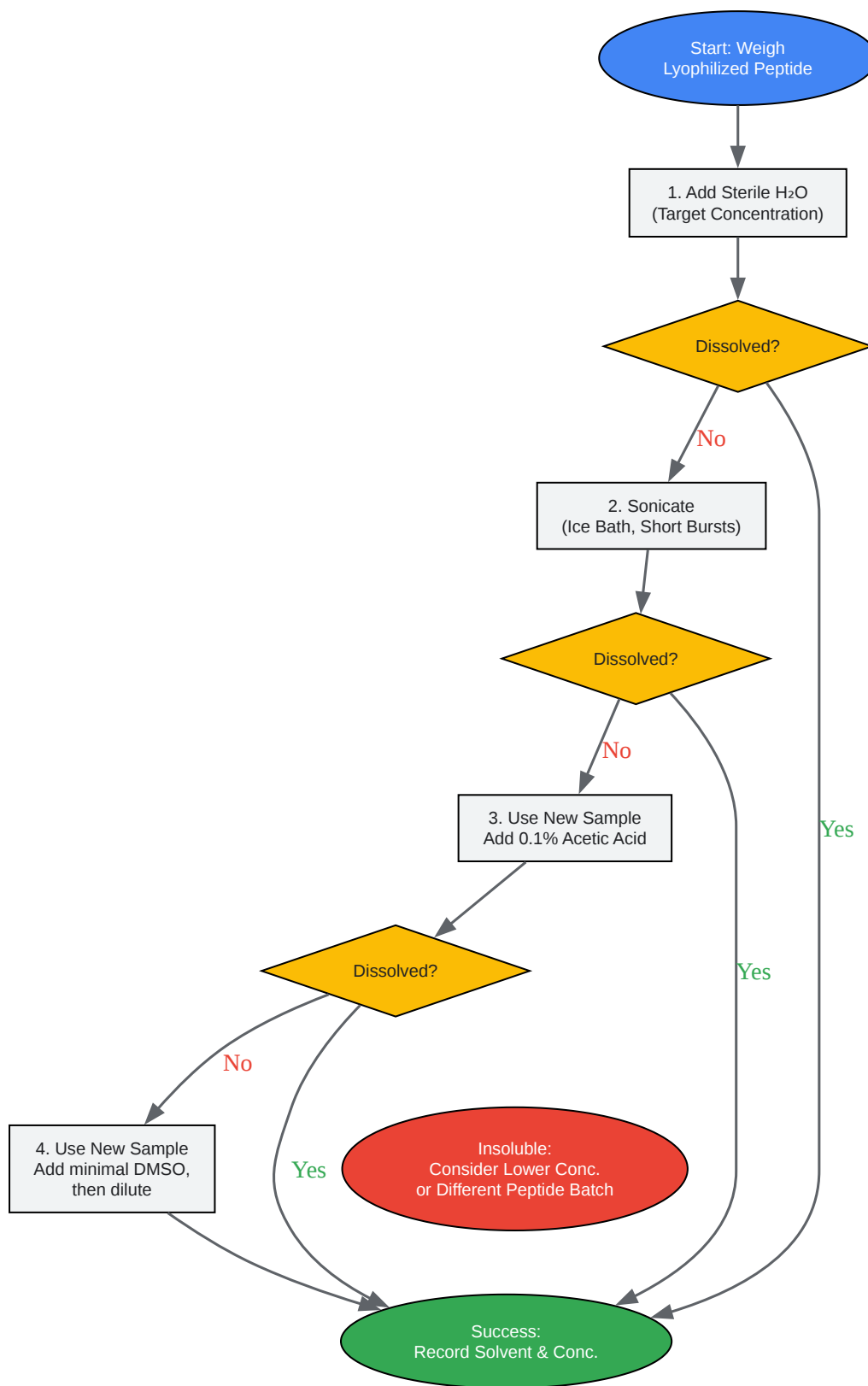
- Preparation:
 - Work in a sterile environment (e.g., a laminar flow hood).
 - Allow the lyophilized MOTS-c vial to equilibrate to room temperature before opening to prevent condensation.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.[3]
- Initial Test with Water:
 - Weigh a small, known amount of lyophilized MOTS-c (e.g., 1 mg) into a sterile microfuge tube.
 - Add a calculated volume of sterile, HPLC-grade water to achieve a high target concentration (e.g., add 160 μ L to 1 mg of peptide for a target of 6.25 mg/mL).
 - Gently swirl the tube. Do not shake or vortex. Observe for dissolution.
 - If not fully dissolved, sonicate in an ice-water bath for 15-second intervals, allowing the sample to cool between bursts. Check for clarity.
- Testing with Acidic Solution (if necessary):
 - If the peptide did not dissolve in water, use a new 1 mg sample.
 - Add the same volume of 0.1% acetic acid in sterile water.
 - Gently swirl and observe. Most peptides with a net positive charge will dissolve readily in a dilute acidic solution.
- Testing with Organic Solvent (for very hydrophobic peptides):

- If the peptide is still insoluble, use a new 1 mg sample.
- Add a very small volume of DMSO (e.g., 25 μ L) and gently swirl to dissolve.
- Once dissolved, slowly add your aqueous buffer (e.g., PBS or cell culture media) dropwise while gently mixing to dilute the sample to the final desired concentration. Note: Ensure the final DMSO concentration is compatible with your experimental system (typically <0.5%).
- Documentation:
 - Record the solvent and the maximum concentration at which the peptide completely dissolved. Note if sonication was required. This information will be valuable for future experiments.

Visualizations

MOTS-c Signaling Pathway





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